

4-Amino-1,3,5-trimethylpyrazole hydrochloride molecular weight

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Compound of Interest

Compound Name: 4-Amino-1,3,5-trimethylpyrazole
hydrochloride

Cat. No.: B581376

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An In-Depth Technical Guide to the Molecular Weight of 4-Amino-1,3,5-trimethylpyrazole hydrochloride

This technical guide provides a comprehensive overview of the molecular weight and related physicochemical properties of **4-Amino-1,3,5-trimethylpyrazole hydrochloride**, a compound of interest in organic synthesis and medicinal chemistry. This document is intended for researchers, scientists, and drug development professionals.

Physicochemical Data

4-Amino-1,3,5-trimethylpyrazole hydrochloride is a pyrazole derivative used as a building block in the synthesis of more complex molecules, particularly in the development of pharmaceuticals and agrochemicals. Its core pyrazole structure is a valuable scaffold in medicinal chemistry for designing molecules with specific biological activities.

Quantitative Data Summary

The key quantitative properties of **4-Amino-1,3,5-trimethylpyrazole hydrochloride** are summarized in the table below for easy reference and comparison.

| Property | Value | References |
|-------------------|---|------------|
| Molecular Weight | 161.63 g/mol | |
| Molecular Formula | C ₆ H ₁₂ ClN ₃ | |
| CAS Number | 1185303-62-1 | |
| Purity | ≥95% | |
| Appearance | Solid. Can appear as beige solid, or white to cream to pale brown crystals or powder. | |
| Storage | Room temperature, dry conditions. | |

Molecular Weight Determination

The molecular weight of a compound is a fundamental property, calculated by summing the atomic weights of its constituent atoms. For **4-Amino-1,3,5-trimethylpyrazole hydrochloride**, with the formula C₆H₁₂ClN₃, the theoretical molecular weight is derived from the atomic masses of carbon, hydrogen, chlorine, and nitrogen.

Theoretical Molecular Weight Calculation

The process for calculating the molecular weight based on the chemical formula is illustrated in the diagram below.

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